

# Safety data sheet (SDS) for Mometasone-d5

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## Compound of Interest

Compound Name: Mometasone-d5

Cat. No.: B12418688

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## Technical Guide: Mometasone-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Mometasone-d5**, a deuterated analog of Mometasone. Given that safety and biological data for **Mometasone-d5** are not extensively published, this guide leverages the comprehensive information available for Mometasone and Mometasone Furoate as a primary reference. The primary application of **Mometasone-d5** is as an internal standard in analytical and bioanalytical assays for the quantification of Mometasone.

## Physicochemical Properties

The physicochemical properties of **Mometasone-d5** are expected to be very similar to those of Mometasone, with a key difference in molecular weight due to the presence of five deuterium atoms.

Property	Value	Source
Analyte Name	Mometasone-d5	[1]
Molecular Formula	C <sub>22</sub> H <sub>23</sub> D <sub>5</sub> Cl <sub>2</sub> O <sub>4</sub>	[1]
Molecular Weight	432.39 g/mol	[1]
Appearance	White to off-white solid	[2]
Melting Point	218-220 °C (Mometasone)	[2]
Solubility	Practically insoluble in water	
LogP	2.1 (Mometasone)	

## Toxicological Data

Toxicological data for **Mometasone-d5** is not readily available. The following data for Mometasone and Mometasone Furoate formulations are provided as a reference.

Test	Result	Species	Formulation
Acute Oral Toxicity (LD50)	> 2,000 mg/kg	Rat	Mometasone
Acute Oral Toxicity (LD50)	3,130 mg/kg	Rat	Formoterol (in combination)
Acute Inhalation Toxicity (LC50)	> 3.3 mg/L (4 h)	Rat	Mometasone Cream Formulation
Reproductive Toxicity	May damage the unborn child. Suspected of damaging fertility.	Not specified	Mometasone Ointment/Cream Formulation

## Safety and Handling

Handling:

- Handle in accordance with good industrial hygiene and safety practices.
- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Use in a well-ventilated place.
- Wear suitable protective clothing, gloves, and eye/face protection.

#### Storage:

- Store in a tightly closed container in a cool, well-ventilated place.
- Keep away from heat and sources of ignition.
- Store locked up.

#### First Aid Measures:

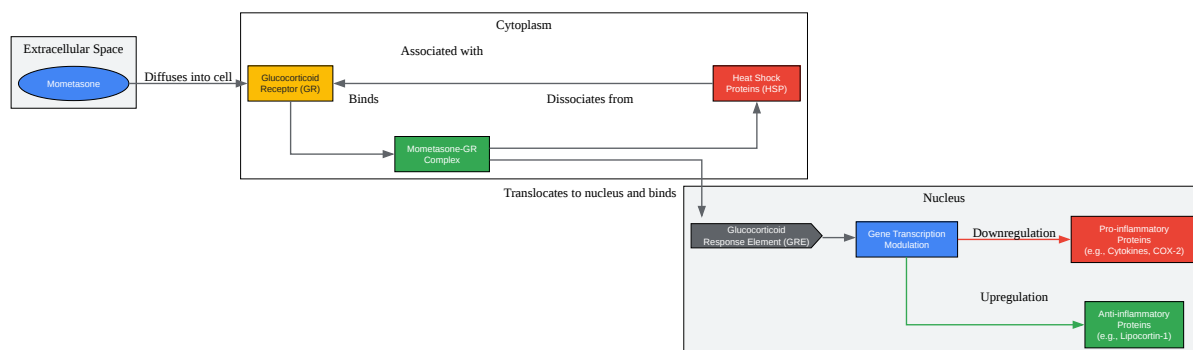
- After Inhalation: Remove to fresh air. Seek medical attention if symptoms persist.
- After Skin Contact: Wash off with soap and plenty of water.
- After Eye Contact: Rinse cautiously with water for several minutes.
- After Swallowing: Do NOT induce vomiting. Rinse mouth and seek medical attention.

## Mechanism of Action

Mometasone, the parent compound of **Mometasone-d5**, is a synthetic corticosteroid with anti-inflammatory, antipruritic, and vasoconstrictive properties. Its mechanism of action involves diffusing across cell membranes and binding to glucocorticoid receptors (GR) in the cytoplasm. This complex then translocates to the nucleus, where it modulates gene expression by binding to glucocorticoid response elements (GREs). This leads to the upregulation of anti-inflammatory proteins and the downregulation of pro-inflammatory mediators such as cytokines, chemokines, and enzymes like COX-2.

Mometasone furoate has a high binding affinity for the human glucocorticoid receptor, which is approximately 12 times that of dexamethasone.

## Signaling Pathway of Mometasone



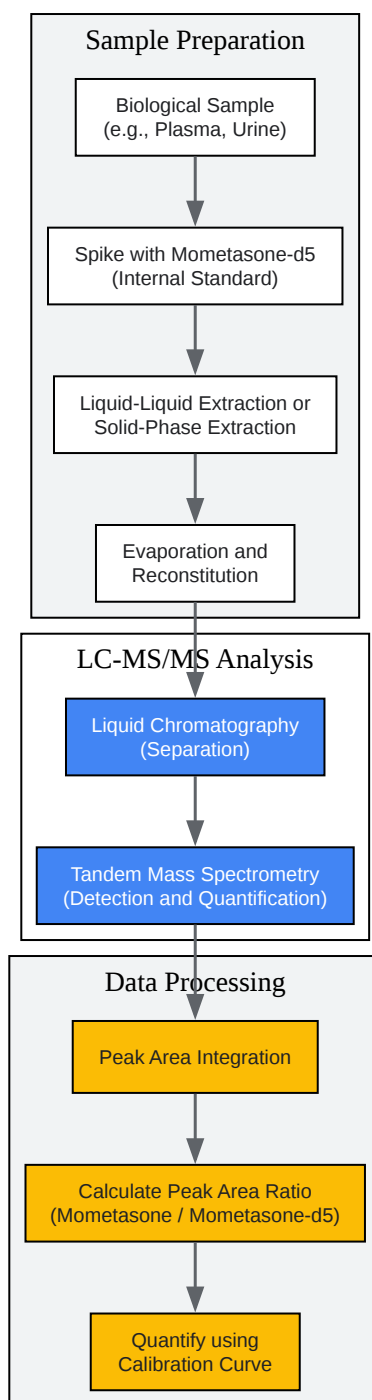
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Caption: Mometasone's mechanism of action.

## Experimental Protocols

Detailed experimental protocols for **Mometasone-d5** are not provided in the searched literature. However, based on the applications of deuterated standards, a general workflow for its use in a quantitative LC-MS/MS bioanalytical assay can be described.

## General Workflow for Quantification of Mometasone using Mometasone-d5



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Caption: Bioanalytical workflow using **Mometasone-d5**.

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## References

- 1. Mometasone-d5 (Major) | TRC-M489997-10MG | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Mometasone | C<sub>22</sub>H<sub>28</sub>Cl<sub>2</sub>O<sub>4</sub> | CID 441335 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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